

Benzyl glycolate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl glycolate

Cat. No.: B121983

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An In-depth Technical Guide to Benzyl Glycolate

For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical reagents is paramount. **Benzyl glycolate**, a benzyl ester of glycolic acid, is a versatile building block in organic synthesis with significant applications in the pharmaceutical and polymer chemistry sectors. This technical guide provides a comprehensive overview of its molecular properties, experimental protocols for its synthesis and analysis, and its role in various synthetic pathways.

Molecular and Physical Properties

Benzyl glycolate is a colorless liquid at room temperature.^[1] A summary of its key quantitative data is presented below for easy reference.

Property	Value
Molecular Weight	166.17 g/mol ^{[1][2][3]}
Molecular Formula	C9H10O3 ^{[1][2][3]}
Linear Formula	HOCH2CO2CH2C6H5 ^[4]
CAS Number	30379-58-9 ^{[1][2]}
Density	1.171 g/mL at 25 °C ^{[1][2][4]}
Boiling Point	136 °C at 14 mmHg ^{[1][2][4]}
Refractive Index	n _{20/D} 1.527 ^{[1][4]}

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **benzyl glycolate** are crucial for its effective application in research and development.

Synthesis of Benzyl Glycolate

A common method for the synthesis of **benzyl glycolate** involves the reaction of 2-hydroxyacetic acid with benzyl bromide.^[1]

Materials:

- 2-hydroxyacetic acid (70% aqueous solution)
- Cesium carbonate (Cs_2CO_3)
- Methanol
- Water
- Dimethylformamide (DMF)
- Benzyl bromide
- Brine
- Ethyl acetate
- Magnesium sulfate (MgSO_4)

Procedure:^[1]

- A suspension is formed by stirring 2-hydroxyacetic acid (889 mg, 12.0 mmol) and Cs_2CO_3 (1955 mg, 6.00 mmol) in a solvent mixture of methanol (22 mL) and water (4 mL) for 30 minutes at room temperature.
- The solvent is subsequently removed, and the residue is dissolved in DMF (18 mL) that has been pre-cooled to 0 °C.

- After 10 minutes, benzyl bromide (2155 mg, 12.6 mmol) is added, and the reaction mixture is stirred for 24 hours at room temperature.
- Upon completion, the reaction is quenched with brine (20 mL).
- The organic layer is extracted with ethyl acetate (3 x 25 mL).
- The combined organic extract is washed sequentially with water (25 mL) and brine (20 mL).
- The washed extract is dried over MgSO₄ and concentrated in a vacuum to yield benzyl 2-hydroxyacetate as a colorless liquid.

Another prevalent synthetic route is the direct esterification of glycolic acid with benzyl alcohol, often utilizing an acid catalyst.[5]

Analytical Characterization

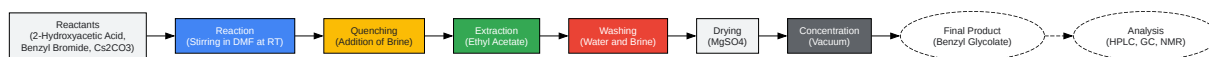
To ensure the quality and confirm the structure of synthesized **benzyl glycolate**, several analytical techniques are employed.

- Gas Chromatography (GC): Gas chromatography, particularly with flame ionization detection (GC-FID), is the primary method for assessing the purity of **benzyl glycolate**. [5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR provides definitive structural confirmation by identifying the characteristic chemical shifts of the aromatic protons, the benzyl methylene group, and the glycolic acid ester moiety. [5]
- High-Performance Liquid Chromatography (HPLC): HPLC analysis can also be used to determine the purity and retention time of the product. [1]

Synthetic Applications and Logical Workflow

Benzyl glycolate serves as a crucial intermediate in the synthesis of more complex molecules. [6] It is utilized in the preparation of monosaccharide building blocks, polymeric phosphazenes, and phosphonate dipeptides which may act as potential inhibitors of VanX. [1][4][7][8][9] The benzyl group in **benzyl glycolate** can act as a protecting group for the hydroxyl function of the molecule, allowing for selective chemical modifications at other positions. [5]

The following diagram illustrates a generalized workflow for the synthesis and purification of **benzyl glycolate**.



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Workflow for the synthesis and purification of **benzyl glycolate**.

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- To cite this document: BenchChem. [Benzyl glycolate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121983#benzyl-glycolate-molecular-weight-and-formula]

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